

Personal protective equipment for handling 4-Fluoro-3,5-dimethylbenzyl bromide

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Compound of Interest

Compound Name:	4-Fluoro-3,5-dimethylbenzyl bromide
Cat. No.:	B1318893

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Essential Safety and Handling Guide for 4-Fluoro-3,5-dimethylbenzyl bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Fluoro-3,5-dimethylbenzyl bromide** (CAS No. 886501-82-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Fluoro-3,5-dimethylbenzyl bromide is a hazardous chemical that requires stringent safety precautions. The primary hazards include skin corrosion/burns, serious eye damage, and respiratory irritation.^{[1][2][3][4]} It is also classified as a lachrymator, a substance that can cause tearing.^{[5][6]}

Quantitative Data Summary

Property	Value	Reference
CAS Number	886501-82-2	[7][8][9]
Molecular Formula	C9H10BrF	[7][9]
Molecular Weight	217.08 g/mol	[9]
Physical Form	Solid	[7]
Melting Point	44-46°C	[8]
Boiling Point	235.4±35.0 °C (Predicted)	[8]
Density	1.394±0.06 g/cm3 (Predicted)	[8]
Storage Temperature	2-8°C, in a dark place under an inert atmosphere	[7]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[10]	Protects against splashes and vapors that can cause severe eye irritation and damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., neoprene, nitrile rubber), a lab coat, and other protective clothing as needed to prevent skin contact.[10][11]	Prevents skin irritation and burns.[1]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. [10] If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary.	Protects against inhalation of vapors which may cause respiratory irritation.
Hand Protection	Wear appropriate chemical-resistant gloves.[10]	Direct contact can cause skin irritation and burns.

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[\[1\]](#)
- Keep the container tightly closed and store at the recommended temperature of 2-8°C in a dark place under an inert atmosphere.[\[7\]](#)

2. Handling and Use:

- All handling should be conducted in a designated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Avoid generating dust or vapors.
- Do not breathe mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- After handling, wash hands and face thoroughly.

3. Spill Management:

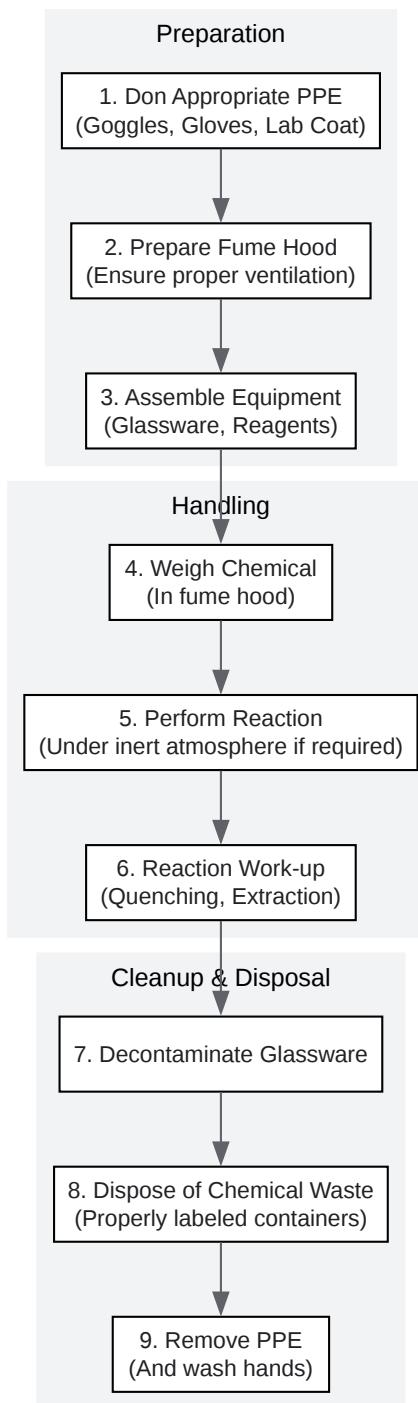
- In case of a spill, evacuate the area.
- Wear the appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- Chemical waste should be placed in a labeled, sealed container.
- Do not dispose of this chemical down the drain.

Experimental Workflow and Safety Precautions

Workflow for Handling 4-Fluoro-3,5-dimethylbenzyl bromide

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Caption: A logical workflow for the safe handling of **4-Fluoro-3,5-dimethylbenzyl bromide**.

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